

# Navigating the Unknowns: A Technical Safety Guide to 1,1,1-Triiodoethane

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## Compound of Interest

Compound Name: 1,1,1-Triiodoethane

Cat. No.: B14751598

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Disclaimer: A comprehensive Material Safety Data Sheet (MSDS) for **1,1,1-Triiodoethane** is not readily available in the public domain. This guide has been compiled from available physicochemical data and extrapolated safety information from analogous compounds, such as other iodoalkanes and polyhalogenated hydrocarbons. The information provided herein should be used as a guideline for risk assessment and safe handling, not as a substitute for a certified MSDS. All researchers, scientists, and drug development professionals should handle this compound with extreme caution, assuming it to be hazardous.

## Chemical and Physical Properties

Limited quantitative data is available for **1,1,1-Triiodoethane**. The following table summarizes the existing information.[\[1\]](#)[\[2\]](#)[\[3\]](#)

| Property          | Value                                     | Source       |
|-------------------|---|--------------|
| Chemical Name     | 1,1,1-Triiodoethane                       | Guidechem    |
| Synonyms          | Methyl iodoform                           | ChemicalBook |
| CAS Number        | 594-21-8                                  | Guidechem    |
| Molecular Formula | C2H3I3                                    | Guidechem    |
| Molecular Weight  | 407.76 g/mol                              | Guidechem    |
| Melting Point     | 93°C                                      | ChemicalBook |
| Boiling Point     | 220.66°C (estimate)                       | ChemicalBook |
| Density           | 3.2584 g/cm <sup>3</sup> (rough estimate) | ChemicalBook |
| Refractive Index  | 1.4933 (estimate)                         | ChemicalBook |

## Hazard Identification and Toxicological Profile (Inferred)

Due to the lack of specific toxicological studies on **1,1,1-Triiodoethane**, the following potential hazards are inferred from data on iodoalkanes and other polyhalogenated alkanes. Organohalides, in general, should be treated with extreme caution due to their potential toxicity.

### Potential Health Effects:

- **Acute Toxicity:** May be harmful if swallowed, inhaled, or absorbed through the skin.
- **Skin and Eye Irritation:** Likely to be an irritant to the skin and eyes.
- **Respiratory Irritation:** Vapors may irritate the respiratory tract.
- **Hepatotoxicity:** Halogenated alkanes, such as carbon tetrachloride and iodoform, are known to be hepatotoxic.[4] They can be activated by cytochrome P450 enzymes to form free radicals, which can lead to lipid peroxidation and damage to liver cells.[4]

- Genotoxicity and Carcinogenicity: The genotoxic and carcinogenic potential of **1,1,1-Triiodoethane** is unknown. However, some halogenated hydrocarbons have been shown to have mutagenic or carcinogenic properties.[5]
- Iodism: Prolonged exposure to iodine-containing compounds can lead to iodism, with symptoms including skin rash, running nose, headache, and irritation of mucous membranes.[6]

#### Potential Environmental Effects:

- Organohalides can be persistent in the environment and may be harmful to aquatic life.

## Experimental Protocols and Safe Handling

Given the uncharacterized nature of **1,1,1-Triiodoethane**, a stringent protocol for handling a particularly hazardous substance should be followed.

### General Handling Protocol for a Substance with Unknown Hazards

- Designated Area: All work with **1,1,1-Triiodoethane** should be conducted in a designated area, such as a chemical fume hood, to minimize exposure.
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical safety goggles and a face shield should be worn.
  - Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile or neoprene, double-gloving is recommended) must be worn.
  - Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities, a chemically resistant apron is advised.
- Engineering Controls: A properly functioning chemical fume hood is essential to control vapor exposure.
- Weighing: If weighing the solid, it should be done in a fume hood or a ventilated balance enclosure.

- Spill and Emergency Procedures:
  - Have a spill kit readily available.
  - In case of skin contact, immediately wash the affected area with soap and water for at least 15 minutes.
  - In case of eye contact, flush with copious amounts of water for at least 15 minutes and seek immediate medical attention.
  - In case of inhalation, move to fresh air and seek medical attention.
  - In case of a large spill, evacuate the area and contact emergency services.

## Handling of Light-Sensitive Iodo Compounds

Iodine-containing compounds are often sensitive to light, which can cause decomposition.<sup>[7][8]</sup>

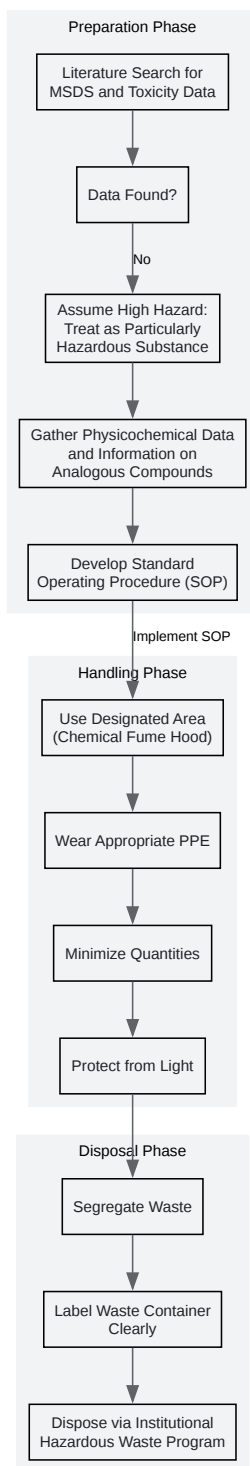
- Storage: Store **1,1,1-Triiodoethane** in a tightly sealed, amber glass container in a cool, dark, and dry place.<sup>[7]</sup>
- Experimental Setup: When conducting reactions, wrap glassware in aluminum foil or use amber-colored glassware to protect the compound from light.<sup>[8]</sup>
- Work Environment: Minimize exposure to direct sunlight and strong artificial light.

## Visualizations

### Risk Assessment and Handling Workflow

The following diagram outlines a logical workflow for the risk assessment and handling of an uncharacterized chemical like **1,1,1-Triiodoethane**.

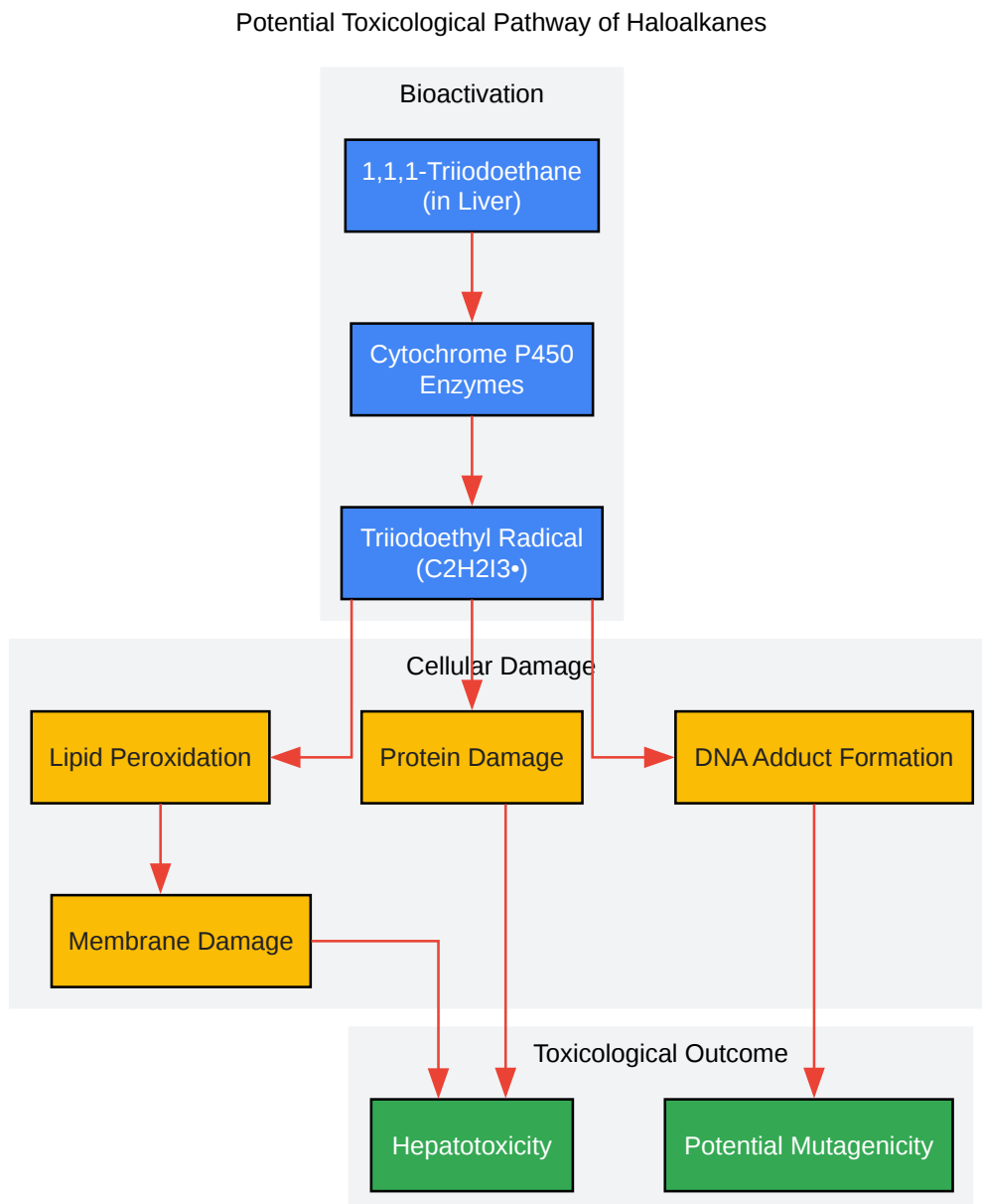
Risk Assessment and Handling Workflow for 1,1,1-Triiodoethane

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### Risk Assessment and Handling Workflow

## Potential Toxicological Pathway of Haloalkanes

This diagram illustrates a potential mechanism of toxicity for haloalkanes, which may be applicable to **1,1,1-Triiodoethane**.



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## Potential Toxicological Pathway

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